

An In-depth Technical Guide to Methyl 3-bromo-2,4-difluorobenzoate

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Compound of Interest

Compound Name: *Methyl 3-bromo-2,4-difluorobenzoate*

CAS No.: 935534-49-9

Cat. No.: B1406914

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 3-bromo-2,4-difluorobenzoate, bearing the CAS Number 935534-49-9, is a strategically important synthetic intermediate in the fields of medicinal chemistry and materials science.^[1] Its unique trifunctionalized aromatic core, featuring a bromine atom and two fluorine atoms in a specific orientation, offers a versatile platform for the construction of complex molecular architectures. The fluorine atoms can significantly modulate the physicochemical properties of target molecules, such as metabolic stability, lipophilicity, and binding affinity, while the bromine atom serves as a key handle for a variety of cross-coupling reactions. This guide provides a comprehensive overview of the chemical and physical properties of **Methyl 3-bromo-2,4-difluorobenzoate**, detailed synthetic protocols, an exploration of its applications in drug discovery and materials science, and essential safety and handling information.

Chemical and Physical Properties

Methyl 3-bromo-2,4-difluorobenzoate is a halogenated aromatic ester with the molecular formula $C_8H_5BrF_2O_2$ and a molecular weight of 251.03 g/mol . A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source
CAS Number	935534-49-9	ChemicalBook[1]
Molecular Formula	$C_8H_5BrF_2O_2$	Synquest Labs
Molecular Weight	251.03 g/mol	Synquest Labs
Appearance	White to pale yellow solid	Inferred from related compounds
Melting Point	Not available	General chemical knowledge
Boiling Point	Not available	
Solubility	Soluble in common organic solvents such as dichloromethane, ethyl acetate, and acetone.	

Note: Experimentally determined physical properties such as melting point and boiling point are not readily available in the searched literature. These would typically be determined empirically.

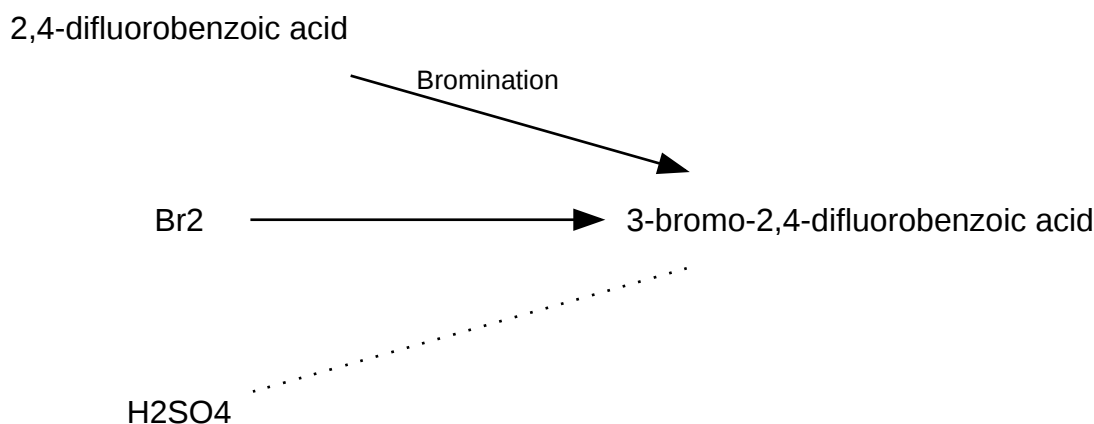
Synthesis of Methyl 3-bromo-2,4-difluorobenzoate

The primary and most logical synthetic route to **Methyl 3-bromo-2,4-difluorobenzoate** is the esterification of its corresponding carboxylic acid, 3-bromo-2,4-difluorobenzoic acid. This precursor can be synthesized through the bromination of 2,4-difluorobenzoic acid.

Synthesis of 3-bromo-2,4-difluorobenzoic acid

A common method for the bromination of activated aromatic rings is electrophilic aromatic substitution using a brominating agent in the presence of a strong acid.

Reaction Scheme:



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Caption: Synthesis of 3-bromo-2,4-difluorobenzoic acid.

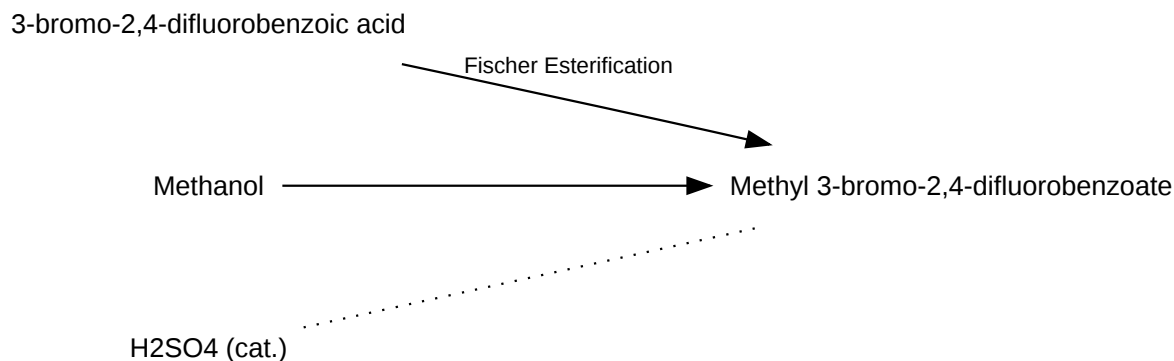
Experimental Protocol:

- To a stirred solution of 2,4-difluorobenzoic acid in concentrated sulfuric acid, slowly add bromine at a controlled temperature (typically 0-5 °C).
- Allow the reaction mixture to warm to room temperature and stir for a specified period until the reaction is complete (monitored by TLC or LC-MS).
- Carefully pour the reaction mixture onto ice-water to precipitate the crude product.
- Collect the solid by filtration, wash with cold water until the filtrate is neutral, and dry under vacuum.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain pure 3-bromo-2,4-difluorobenzoic acid.

Esterification to Methyl 3-bromo-2,4-difluorobenzoate

The final step is a classic Fischer esterification of the synthesized carboxylic acid.

Reaction Scheme:



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Caption: Fischer Esterification to yield the title compound.

Experimental Protocol:

- Suspend 3-bromo-2,4-difluorobenzoic acid in an excess of methanol.
- Add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC or LC-MS).
- After cooling, remove the excess methanol under reduced pressure.
- Dissolve the residue in a water-immiscible organic solvent (e.g., ethyl acetate) and wash with saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a brine wash.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo to yield crude **Methyl 3-bromo-2,4-difluorobenzoate**.
- Purify the crude product by column chromatography on silica gel or recrystallization to obtain the final product of high purity.

Spectroscopic Data

While specific spectra for **Methyl 3-bromo-2,4-difluorobenzoate** are not available in the searched literature, the expected NMR and IR spectral data can be predicted based on its structure and data from analogous compounds.^[2]

- ¹H NMR: The spectrum would be expected to show a singlet for the methyl ester protons (-OCH₃) at approximately 3.9 ppm. The aromatic region would display two coupled signals corresponding to the two aromatic protons.
- ¹³C NMR: The spectrum would show characteristic signals for the carbonyl carbon of the ester at around 165 ppm, the methyl carbon at approximately 53 ppm, and several signals in the aromatic region, with their chemical shifts influenced by the fluorine and bromine substituents.
- ¹⁹F NMR: Two distinct signals would be expected, one for each of the non-equivalent fluorine atoms, with characteristic coupling constants to each other and to the neighboring aromatic protons.
- IR Spectroscopy: Key absorption bands would be expected for the C=O stretch of the ester at approximately 1720-1740 cm⁻¹, C-O stretching vibrations, and C-F and C-Br stretching frequencies.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak (M⁺) and a characteristic M+2 peak of similar intensity due to the presence of the bromine atom (⁷⁹Br and ⁸¹Br isotopes).

Applications in Research and Drug Development

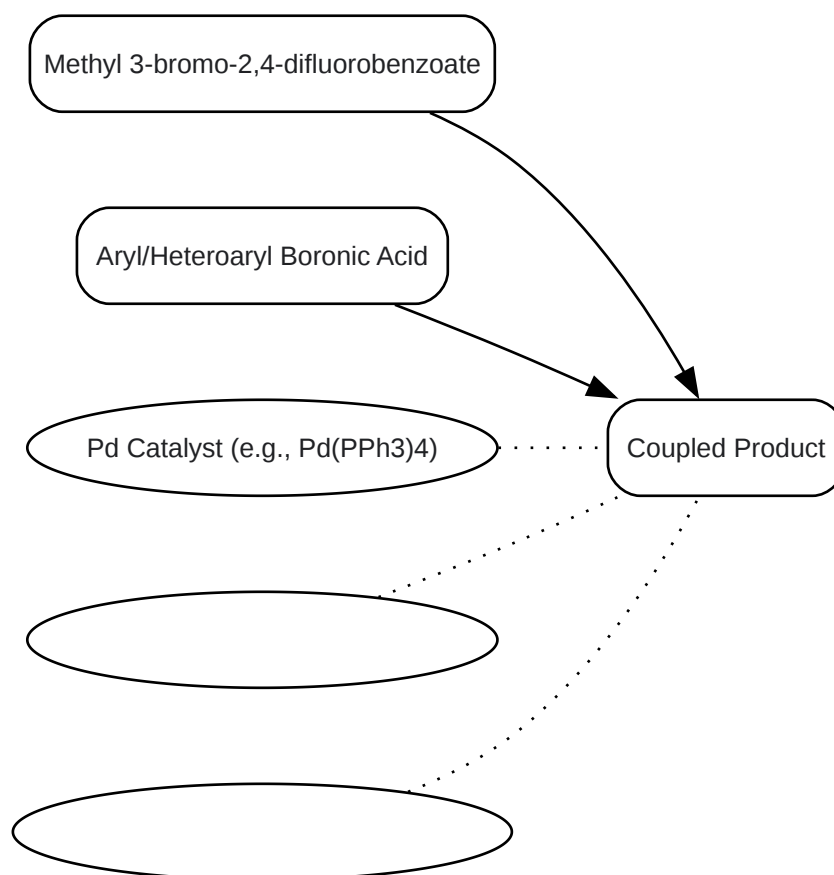
The strategic placement of the bromo and fluoro substituents makes **Methyl 3-bromo-2,4-difluorobenzoate** a valuable building block in the synthesis of pharmaceuticals and advanced materials. The bromine atom serves as a versatile handle for various carbon-carbon and carbon-heteroatom bond-forming reactions, most notably the Suzuki-Miyaura cross-coupling reaction.^{[3][4]}

Role in Suzuki-Miyaura Cross-Coupling Reactions

The Suzuki-Miyaura reaction is a powerful tool for the formation of biaryl structures, which are prevalent in many biologically active molecules.^[4] **Methyl 3-bromo-2,4-difluorobenzoate** can

be coupled with a wide range of boronic acids or esters to introduce diverse aryl or heteroaryl moieties at the 3-position.[3]

Illustrative Reaction Workflow:



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Caption: Generalized workflow for a Suzuki-Miyaura coupling reaction.

The presence of the ortho- and para- fluorine atoms can influence the electronic properties of the aryl ring, potentially affecting the reactivity and outcome of the coupling reaction. These fluorine atoms are often incorporated into drug candidates to enhance properties such as metabolic stability and binding affinity through favorable interactions with biological targets.

A Versatile Intermediate in Medicinal Chemistry

Halogenated benzoic acids and their esters are common starting materials in the synthesis of a wide array of pharmaceutical compounds. While specific examples of drug candidates

synthesized directly from **Methyl 3-bromo-2,4-difluorobenzoate** were not found in the provided search results, its structural motifs are present in various classes of therapeutic agents. For instance, fluorinated and brominated phenyl rings are found in kinase inhibitors, GPCR modulators, and other important drug classes. The ester functionality can be readily hydrolyzed to the corresponding carboxylic acid, which can then be used in amide bond formation, a cornerstone of medicinal chemistry.

Safety and Handling

Methyl 3-bromo-2,4-difluorobenzoate is classified as an irritant and is harmful if swallowed, in contact with skin, or if inhaled.^[1]

Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Measures:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.

It is imperative to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. A full Safety Data Sheet (SDS) should be consulted before handling.

Conclusion

Methyl 3-bromo-2,4-difluorobenzoate is a valuable and versatile building block for organic synthesis, particularly in the realm of drug discovery and materials science. Its trifunctionalized nature allows for precise and strategic modifications, making it an attractive starting material for the synthesis of complex and high-value molecules. A thorough understanding of its synthesis, reactivity, and handling is crucial for its effective and safe utilization in a research and development setting.

References

- The Royal Society of Chemistry. Difluoromethylation and gem-difluorocyclopropenation with difluorocarbene generated by decarboxylation Electronic Supporting Information. [\[Link\]](#)
- Exploring Methyl 3-Bromo-2-Fluorobenzoate: Properties and Applications. [Source URL not available in search results]
- Suzuki–Miyaura cross-coupling of unprotected ortho-bromoanilines with benzyl, alkyl, aryl, alkenyl and heteroaromatic boronic esters - NIH. [Source URL not available in search results]

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Sources

- 1. 3-Bromo-2,4-difluorobenzoic acid methyl ester | 935534-49-9 [\[chemicalbook.com\]](https://chemicalbook.com)
- 2. [rsc.org](https://www.rsc.org) [\[rsc.org\]](#)
- 3. [innospk.com](https://www.innospk.com) [\[innospk.com\]](#)
- 4. Suzuki–Miyaura cross-coupling of unprotected ortho-bromoanilines with benzyl, alkyl, aryl, alkenyl and heteroaromatic boronic esters - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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